

Technical Guidance: Solubility Profile of 3-Piperidinopropiophenone Hydrochloride

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Compound of Interest

Compound Name: 3-Piperidinopropiophenone
hydrochloride

Cat. No.: B113696

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This technical guide provides a detailed overview of the solubility characteristics of **3-Piperidinopropiophenone hydrochloride** (CAS 886-06-6), a compound of interest in pharmaceutical research. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on the available qualitative information and presents a comprehensive, standardized experimental protocol for determining its precise solubility in various solvents.

Qualitative Solubility Summary

3-Piperidinopropiophenone hydrochloride is generally characterized as a white to off-white crystalline solid. Its hydrochloride salt form is intended to improve its stability and solubility in aqueous solutions.^[1] The available data on its solubility in common laboratory solvents is summarized below.

Solvent	Qualitative Solubility	Source
Water	Slightly Soluble	
Methanol	Slightly Soluble	
Organic Solvents	Soluble	^[1]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

To establish a quantitative solubility profile, the following detailed protocol for the shake-flask method is recommended. This method is widely regarded as the gold standard for determining the thermodynamic equilibrium solubility of a compound.^{[2][3]}

Objective: To determine the concentration of **3-Piperidinopropiophenone hydrochloride** in a saturated solution of a specific solvent at a controlled temperature.

Materials:

- **3-Piperidinopropiophenone hydrochloride** (purity $\geq 95\%$)
- Selected solvents (e.g., deionized water, methanol, ethanol, isopropanol, acetonitrile, dimethyl sulfoxide (DMSO))
- Scintillation vials or glass flasks with screw caps
- Calibrated analytical balance
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer.

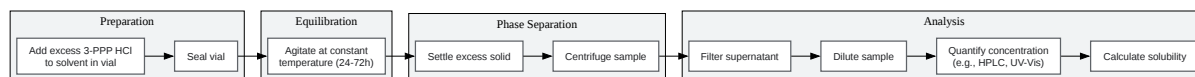
Procedure:

- Preparation of Solvent: Ensure all solvents are of high purity (e.g., HPLC grade). If pH-dependent solubility is being investigated in an aqueous medium, prepare appropriate buffer solutions.

- **Addition of Solute:** Add an excess amount of **3-Piperidinopropiophenone hydrochloride** to a series of vials, each containing a known volume of the respective solvent. The excess solid should be visually apparent to ensure that a saturated solution is achieved.
- **Equilibration:** Seal the vials tightly and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least one hour to allow the excess solid to settle. Subsequently, centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet any remaining suspended solid.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the clear supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. Perform a precise dilution of the filtrate with the appropriate solvent in a volumetric flask to bring the concentration within the analytical range of the chosen quantification method.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **3-Piperidinopropiophenone hydrochloride**. A pre-established calibration curve of the compound in the same solvent must be used for accurate quantification.
- **Calculation:** Calculate the solubility of **3-Piperidinopropiophenone hydrochloride** in the solvent (e.g., in mg/mL) by multiplying the measured concentration of the diluted sample by the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask solubility determination method.



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Caption: Experimental workflow for determining the solubility of **3-Piperidinopropiophenone hydrochloride** using the shake-flask method.

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References

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